

# Synthesis of Ethyl 2-(m-tolyloxy)acetate: An Application Note and Detailed Protocol

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## Compound of Interest

Compound Name: Ethyl 2-(m-tolyloxy)acetate

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This document provides a comprehensive, step-by-step protocol for the synthesis of **Ethyl 2-(m-tolyloxy)acetate**. The synthesis is based on the Williamson ether synthesis, a robust and widely used method for preparing ethers. This protocol is intended for laboratory use by qualified researchers and scientists.

## Overview

The synthesis of **Ethyl 2-(m-tolyloxy)acetate** is achieved through the reaction of m-cresol with ethyl bromoacetate in the presence of a base. This reaction follows an SN2 mechanism, where the phenoxide ion, generated by the deprotonation of m-cresol, acts as a nucleophile and attacks the electrophilic carbon of ethyl bromoacetate, leading to the displacement of the bromide ion and the formation of the desired ether.

## Reaction Scheme

## Materials and Reagents

Reagent/Material	Molecular Formula	Molar Mass (g/mol)	Quantity	Notes
m-Cresol	C <sub>7</sub> H <sub>8</sub> O	108.14	10.81 g (0.1 mol)	Toxic and corrosive. Handle with care in a fume hood.
Ethyl bromoacetate	C <sub>4</sub> H <sub>7</sub> BrO <sub>2</sub>	167.00	18.37 g (0.11 mol)	Lachrymator and toxic. Handle in a fume hood.
Sodium Hydroxide (NaOH)	NaOH	40.00	4.40 g (0.11 mol)	Corrosive.
Diethyl ether	(C <sub>2</sub> H <sub>5</sub> ) <sub>2</sub> O	74.12	~200 mL	Highly flammable.
Hydrochloric Acid (HCl)	HCl	36.46	As needed (~6 M soln)	Corrosive.
Saturated Sodium Bicarbonate Solution	NaHCO <sub>3</sub>	84.01	~50 mL	
Anhydrous Magnesium Sulfate	MgSO <sub>4</sub>	120.37	As needed	Drying agent.
Deionized Water	H <sub>2</sub> O	18.02	As needed	

## Experimental Protocol

### 4.1. Preparation of Sodium m-cresolate

- To a 250 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 10.81 g (0.1 mol) of m-cresol.

- In a separate beaker, dissolve 4.40 g (0.11 mol) of sodium hydroxide in 50 mL of deionized water. Caution: The dissolution is exothermic.
- Slowly add the sodium hydroxide solution to the m-cresol in the round-bottom flask while stirring.
- Stir the mixture at room temperature for 30 minutes to ensure the complete formation of the sodium m-cresolate salt.

#### 4.2. Williamson Ether Synthesis

- To the flask containing the sodium m-cresolate solution, add 18.37 g (0.11 mol) of ethyl bromoacetate dropwise using an addition funnel over a period of 15-20 minutes.
- After the addition is complete, heat the reaction mixture to 90-100°C using a heating mantle and a temperature controller.
- Maintain the reaction at this temperature for 2-3 hours with continuous stirring. The progress of the reaction can be monitored by thin-layer chromatography (TLC).

#### 4.3. Work-up and Isolation

- After the reaction is complete, cool the mixture to room temperature.
- Transfer the reaction mixture to a 500 mL separatory funnel.
- Acidify the mixture by slowly adding 6 M hydrochloric acid until the pH is acidic (test with litmus paper).
- Extract the aqueous layer with 100 mL of diethyl ether. Separate the layers and collect the organic layer.
- Extract the aqueous layer again with 50 mL of diethyl ether.
- Combine the organic layers and wash with 50 mL of deionized water, followed by 50 mL of saturated sodium bicarbonate solution, and finally with 50 mL of brine (saturated NaCl solution).

- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and remove the diethyl ether by rotary evaporation to obtain the crude **Ethyl 2-(m-tolyloxy)acetate**.

#### 4.4. Purification

- Purify the crude product by vacuum distillation. Collect the fraction that boils at the appropriate temperature. The boiling point of the similar ortho-isomer is 119-120 °C, which can be used as a reference.[\[1\]](#)

## Characterization

The identity and purity of the synthesized **Ethyl 2-(m-tolyloxy)acetate** (CAS: 66047-01-6, Molecular Weight: 194.23 g/mol ) can be confirmed by spectroscopic methods such as <sup>1</sup>H NMR, <sup>13</sup>C NMR, and FT-IR, as well as by determining its physical properties.

Expected Physical Properties (based on isomers):

Property	Value
Boiling Point	~119-120 °C (for ortho-isomer) <a href="#">[1]</a>
Density	~1.073 g/mL at 25 °C (for ortho-isomer) <a href="#">[1]</a>
Refractive Index	~1.503 at 20 °C (for ortho-isomer) <a href="#">[1]</a>

## Safety Precautions

- All manipulations should be performed in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.
- m-Cresol is toxic and corrosive and should be handled with extreme care.
- Ethyl bromoacetate is a lachrymator and is toxic. Avoid inhalation of vapors and contact with skin and eyes.

- Diethyl ether is highly flammable. Ensure there are no open flames or sparks in the vicinity.
- Sodium hydroxide and hydrochloric acid are corrosive and should be handled with care.

## Experimental Workflow Diagram

Caption: Experimental workflow for the synthesis of **Ethyl 2-(m-tolyloxy)acetate**.

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## References

- 1. cymitquimica.com [cymitquimica.com]
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